

Technical Monograph: n-Heptyl Methyl Sulfide

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Compound of Interest

Compound Name: *n*-Heptyl methyl sulfide

CAS No.: 20291-61-6

Cat. No.: B1585012

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Physical Properties, Synthesis, and Application Profiles

Executive Summary

n-Heptyl methyl sulfide (1-(methylthio)heptane) is an unsymmetrical dialkyl thioether characterized by its lipophilic heptyl chain and reactive methyl-sulfide terminus.^{[1][2]} While widely recognized in the flavor and fragrance industry for its "earthy" and "vegetable-like" organoleptic profile, it serves a critical role in drug development as a lipophilic metabolic probe.^{[1][2]}

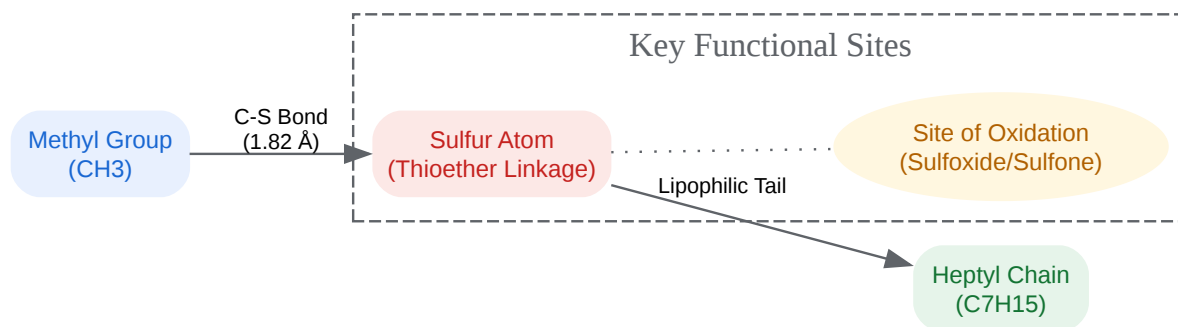
For medicinal chemists, this compound acts as a reference standard for studying S-oxidation pathways (FMO/CYP450 mediated) and assessing the metabolic stability of thioether linkers in drug candidates.^{[1][2]} Its physiochemical behavior—specifically the balance between its hydrophobic tail (LogP ~4.^{[1][2][3]}) and the nucleophilic sulfur center—makes it an ideal model substrate for optimizing sulfide-to-sulfone oxidation protocols in organic synthesis.^{[1][2]}

Chemical Identity & Structural Analysis

Parameter	Data
IUPAC Name	1-(Methylsulfanyl)heptane
CAS Registry Number	20291-61-6
Molecular Formula	C ₈ H ₁₈ S
Molecular Weight	146.29 g/mol
SMILES	CCCCCCCSC
InChI Key	FJDWJOQOEZRIDJ-UHFFFAOYSA-N

Structural Visualization

The molecule consists of a flexible C7 alkyl chain attached to a methyl group via a thioether linkage.[1][2] The sulfur atom introduces a bend in the chain (C-S-C bond angle approx. 96-100°) and serves as the primary site for reactivity (alkylation, oxidation, coordination).[2]



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Figure 1: Structural connectivity and reactive center of **n-Heptyl methyl sulfide**.

Thermodynamic & Physical Constants

The following data points are critical for process engineering and purification protocols. The high boiling point relative to its molecular weight is due to the polarizability of the sulfur atom, despite the lack of hydrogen bonding.[2]

Property	Value	Context/Relevance
Boiling Point	195–197 °C (at 760 mmHg)	High BP requires vacuum distillation for purification to avoid thermal decomposition. [1][2]
Density	0.84–0.85 g/mL (at 20 °C)	Less dense than water; phase separates easily in aqueous workups.[1][2]
Refractive Index ()	1.460–1.465	Critical purity indicator; significant deviation suggests oxidation to sulfoxide.[1][2]
Flash Point	73 °C (164 °F)	Classified as a combustible liquid (Class IIIA).[1][2] Requires static grounding.[1][2]
LogP (Octanol/Water)	~4.0–4.2 (Predicted)	Highly lipophilic; indicates high membrane permeability and blood-brain barrier penetration potential.[1][2]
Solubility	Insoluble in water; Soluble in EtOH, Et ₂ O, Oils	Compatible with standard organic extraction solvents (DCM, Ethyl Acetate).[2]
Odor Threshold	Low (ppb range)	Distinctive earthy, vegetable, sulfurous odor.[2] Requires fume hood handling.

Spectral Characteristics (Identification)

For researchers confirming the identity of synthesized or purchased material, the NMR signature is distinct.[2] The sulfur atom deshields adjacent protons, but less so than oxygen.[1][2]

- ¹H NMR (300 MHz, CDCl₃):

- 2.48 ppm (Triplet, 2H, Hz): The methylene group directly attached to sulfur ([1](#)[2](#)) This is the diagnostic peak for the alkyl chain attachment.[1](#)[2](#)
- 2.09 ppm (Singlet, 3H): The methyl group on sulfur ([1](#)[2](#)) A sharp singlet distinct from alkyl methyls.[1](#)[2](#)
- 1.5–1.6 ppm (Multiplet, 2H): Beta-methylene protons.[1](#)[2](#)
- 1.2–1.4 ppm (Multiplet, 8H): Bulk methylene chain.[2](#)
- 0.88 ppm (Triplet, 3H): Terminal methyl group.[2](#)
- Mass Spectrometry (EI, 70 eV):
 - Molecular Ion ([1](#)[2](#)): m/z 146 (Visible, typically 20-30% intensity).[1](#)[2](#)
 - Base Peak: m/z 61 ([1](#)[2](#)) This McLafferty-like rearrangement fragment is characteristic of methyl thioethers.[1](#)[2](#)

Synthesis & Reactivity Protocols

5.1. Synthesis Protocol: Thiol Methylation

The most robust route for high-purity synthesis involves the S_N2 alkylation of heptanethiol.[1](#)[2](#) This method avoids the formation of symmetrical disulfide byproducts common in other routes.[1](#)[2](#)

Reagents: 1-Heptanethiol (1.0 eq), Iodomethane (1.1 eq), Potassium Carbonate (1.5 eq), Acetone (Solvent).[2](#)

Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round bottom flask equipped with a reflux condenser and addition funnel. Purge with Nitrogen (

).[1][2]

- Solubilization: Dissolve 1-heptanethiol in anhydrous acetone (0.5 M concentration).

- Base Addition: Add anhydrous

powder. The suspension is stirred vigorously at room temperature for 15 minutes to generate the thiolate anion.[1][2]

- Alkylation: Add Iodomethane (MeI) dropwise over 30 minutes. Caution: MeI is a carcinogen and volatile.[2]

- Reaction: Reflux at 60 °C for 4 hours. Monitor via TLC (Hexane eluent); the thiol spot will disappear.[1][2]

- Workup: Filter off inorganic salts. Concentrate the filtrate. Redissolve in diethyl ether, wash with 10% NaOH (to remove unreacted thiol traces), then brine. Dry over

. [1][2]

- Purification: Distill under reduced pressure to yield **n-heptyl methyl sulfide** as a clear liquid.

5.2. Metabolic & Oxidative Pathways

In drug development, this compound models how thioether drugs are metabolized.[1][2] It undergoes sequential oxidation to the sulfoxide (chiral) and sulfone.[1][2]



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Figure 2: Sequential oxidation pathway relevant to metabolic stability studies.

Applications in Research & Development

- Flavor Chemistry Standards: Used as a reference material for analyzing volatile organic compounds (VOCs) in food matrices (e.g., truffle oil, cheese ripening).[1][2]

- **Ligand Synthesis:** The sulfur atom acts as a soft donor for transition metals (Pd, Pt), making this molecule a useful precursor for synthesizing lipophilic metal complexes in catalysis research.^{[1][2]}
- **Oxidation Probes:** Used to calibrate oxidant stoichiometry (e.g., m-CPBA,) when testing selective oxidation conditions to stop at the sulfoxide stage without over-oxidation to the sulfone.^{[1][2]}

Safety & Handling (SDS Summary)

- **Hazard Statements (GHS):**
 - H411: Toxic to aquatic life with long-lasting effects.^{[1][2][4]}
 - H227: Combustible liquid.^{[1][2]}
- **Handling Precautions:**
 - **Odor Control:** Use only in a well-ventilated fume hood.^{[1][2]} Decontaminate glassware with dilute bleach (sodium hypochlorite) to oxidize the sulfide to the odorless sulfone before removing from the hood.^{[1][2]}
 - **Storage:** Store under inert gas (or Ar) in a cool, dark place. Air exposure over months can lead to slow auto-oxidation to the sulfoxide.^{[1][2]}

References

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